

# Safety data sheet (SDS) for Ticagrelor intermediate CPA

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## Compound of Interest

**Compound Name:** 2-(3,4-Difluorophenyl)cyclopropaneamine  
**CAS No.:** 633312-86-4  
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An In-Depth Technical Guide to the Safe Handling of Ticagrelor Intermediate CPA

## Abstract

This technical guide provides a comprehensive safety framework for handling Cyclopropyl(1,2-diaminocyclohexane-N,N'-diyl)acetic acid (CPA), a key intermediate in the synthesis of Ticagrelor. As direct Safety Data Sheet (SDS) information for this specific complex molecule is not widely available, this guide establishes a robust safety protocol by leveraging data from its core reactive moiety, 1,2-Diaminocyclohexane. The hazards associated with this precursor are considered representative and foundational for ensuring the safe handling of its derivatives. This document is intended for researchers, chemists, and drug development professionals, offering in-depth analysis of hazards, detailed handling protocols, and emergency procedures grounded in established chemical safety principles.

## Introduction: The Role of CPA in Ticagrelor Synthesis

Ticagrelor is a P2Y<sub>12</sub> platelet inhibitor used to prevent thromboembolic events in patients with acute coronary syndrome.[1] Its synthesis is a multi-step process involving several key intermediates.[2][3] The intermediate CPA, or a structurally similar precursor like 1,2-Diaminocyclohexane, serves as a critical building block. The inherent reactivity of the diamine functional groups, which is essential for the synthetic pathway, also dictates the primary health and safety hazards associated with its handling. Understanding these hazards is paramount for establishing safe laboratory and scale-up operations.[2]

## Core Hazard Identification and GHS Classification

The primary hazards of CPA are extrapolated from its core component, 1,2-Diaminocyclohexane. It is classified as a combustible liquid that poses a severe risk of burns to the skin and eyes.[4]

Signal Word: Danger[4]

Table 1: GHS Hazard and Precautionary Statements

Code	Statement	Source(s)
Hazard Statements		
H227	Combustible liquid.	
H314	Causes severe skin burns and eye damage.	[5]
Precautionary Statements		
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[4][5]
P264	Wash skin thoroughly after handling.	[4]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.	[4][5]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[4]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.	[4]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[4]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4][5]

Code	Statement	Source(s)
P310	Immediately call a POISON CENTER or doctor.	[4]
P363	Wash contaminated clothing before reuse.	
P403+P235	Store in a well-ventilated place. Keep cool.	[4]

| P501 | Dispose of contents/container to an approved waste disposal plant. |[4] |

## Physicochemical Properties and Safety Implications

The physical and chemical properties of a substance are fundamental to understanding its behavior and the necessary safety precautions. For instance, the noted flash point confirms its status as a combustible liquid, necessitating the control of ignition sources.[6]

Table 2: Key Physicochemical Properties of 1,2-Diaminocyclohexane

Property	Value	Safety Implication	Source(s)
Physical State	<b>Liquid, Clear Appearance</b>	<b>Potential for splashes and vapor generation.</b>	[4]
pH	11.3 (5g/l, 20°C)	Highly alkaline, contributing to its corrosive nature.	[6]
Flash Point	70 °C (158 °F) - closed cup	Combustible. Requires storage and handling away from heat and ignition sources.	[6]
Vapor Pressure	0.5 hPa at 20 °C	Low volatility, but vapors can accumulate in poorly ventilated areas.	[6]

| Special Hazards | Air sensitive. | Requires storage under an inert atmosphere (e.g., nitrogen) to prevent degradation. [[4] |

During combustion, hazardous decomposition products, including carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>), are formed.[5] This necessitates the use of self-contained breathing apparatus for firefighters.

## Exposure Controls and Personal Protective Equipment (PPE)

A systematic approach to exposure control is critical. The hierarchy of controls dictates that engineering solutions (like fume hoods) are preferential, followed by administrative controls (safe work procedures), and finally, personal protective equipment.

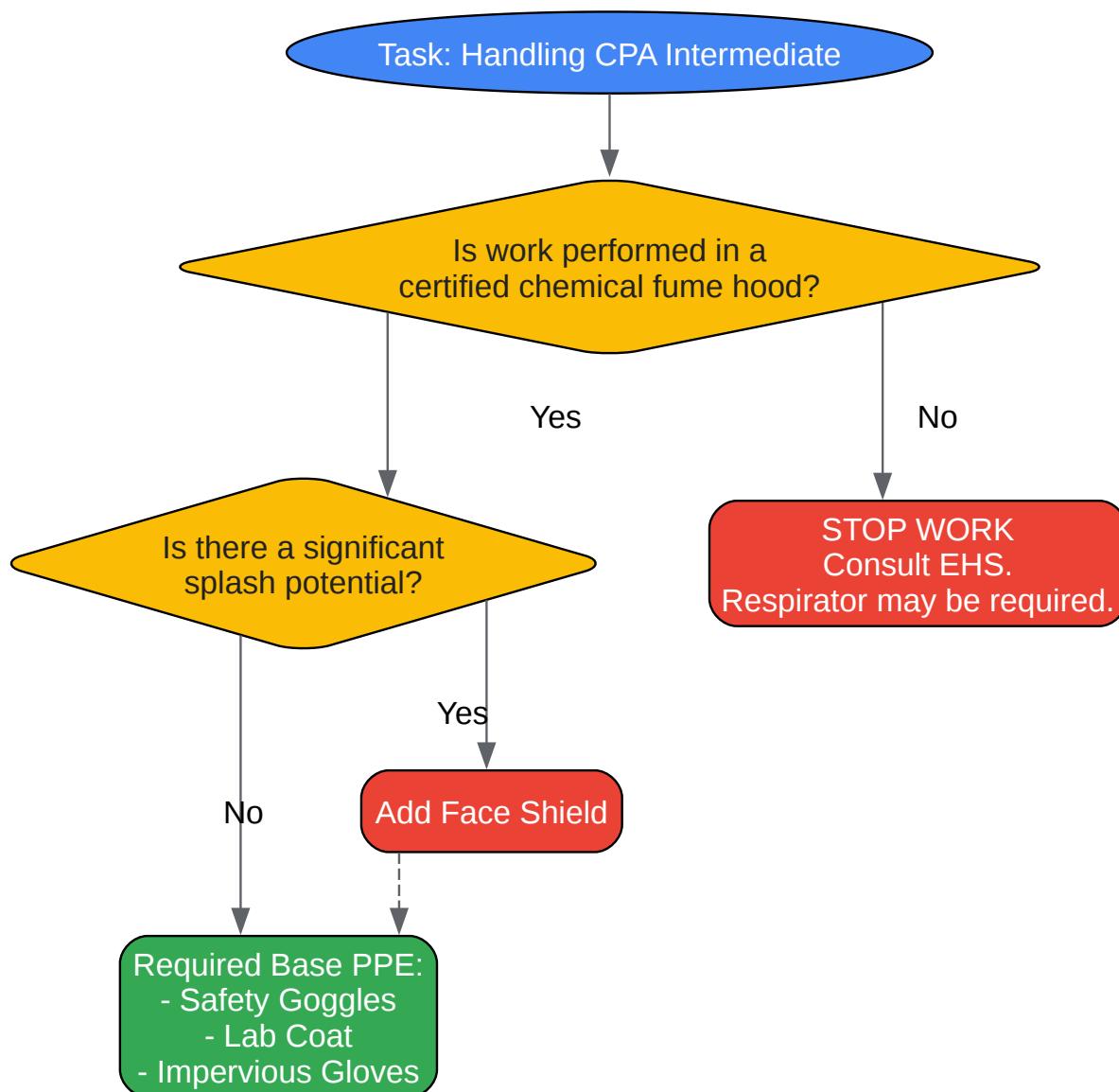
## Engineering Controls

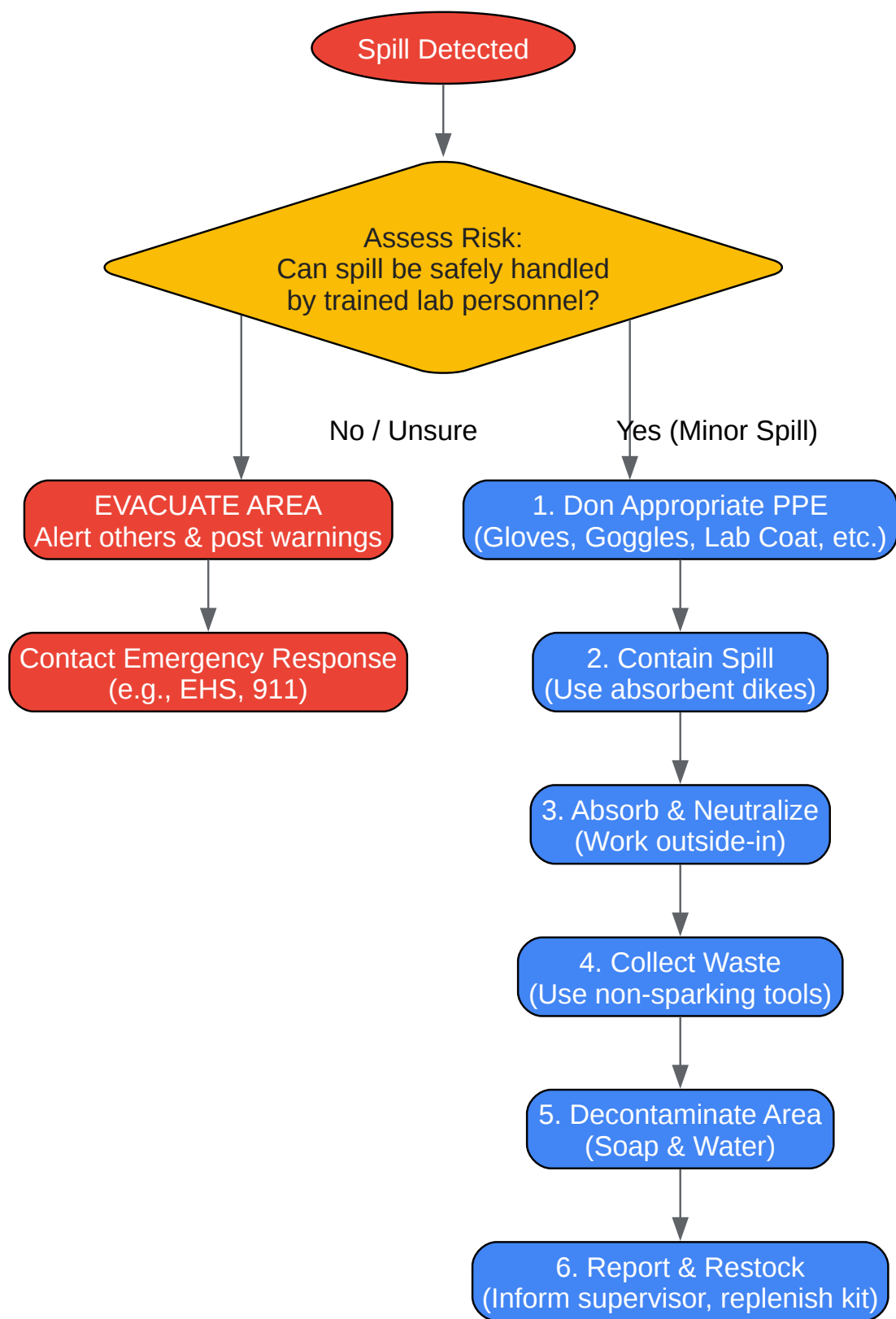
All handling of CPA should be conducted within a certified chemical fume hood to ensure adequate ventilation and prevent inhalation of vapors.[7] An accessible safety shower and eye wash station are mandatory in the immediate work area.[7]

## Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is the final barrier between the researcher and the chemical hazard. The following protocol is a self-validating system for ensuring adequate protection.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields.[8] If there is a significant risk of splashing, a full face shield must be worn over the goggles.
- **Skin and Body Protection:** A flame-retardant lab coat is required. For tasks with a higher risk of contact, an impervious apron or full-body suit should be used. All skin must be covered.[8]
- **Hand Protection:** Handle with compatible, impervious gloves (e.g., nitrile, neoprene). Gloves must be inspected for integrity before use.[8] Given the corrosive nature of the material, breakthrough time should be considered for prolonged tasks. Immediately remove and dispose of contaminated gloves, and wash hands thoroughly.
- **Respiratory Protection:** Not typically required when work is performed within a functional fume hood. If engineering controls fail or for emergency response, a suitable respirator with an appropriate cartridge for organic vapors must be used by trained personnel.[9]





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Figure 2: Decision Flowchart for Chemical Spill Response.

## Conclusion

The safe synthesis of active pharmaceutical ingredients like Ticagrelor is built upon a foundation of chemical safety for each intermediate. While a specific SDS for the complex CPA intermediate may be elusive, a thorough analysis of its reactive 1,2-Diaminocyclohexane core provides a robust and scientifically sound basis for hazard assessment and control. By adhering to the principles of GHS classification, implementing stringent engineering and PPE controls, and preparing for emergencies with validated, step-by-step protocols, researchers can confidently and safely handle this critical material, ensuring both personal safety and the integrity of their research.

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